

Application Notes for FAN7602 in LCD Monitor Power Supplies

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Compound of Interest

Compound Name:	AN7602
CAS No.:	2803552-55-6
Cat. No.:	B13688822

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Introduction

The **FAN7602** series, including the **FAN7602B** and **FAN7602C**, are green current-mode Pulse Width Modulation (PWM) controllers designed for off-line power adapter applications, including LCD monitor power supplies.^{[1][2][3][4]} These controllers integrate a high-voltage startup switch and feature a burst-mode operation to minimize standby power consumption.^{[1][2][4]} Key features include fixed-frequency operation (typically 65kHz) with frequency modulation to reduce EMI, various protection functions, and a soft-start mechanism to prevent output voltage overshoot.^{[2][5][6][7]}

Typical Application Circuit: Flyback Converter

In a typical LCD monitor power supply, the **FAN7602** is utilized in a flyback converter topology. This configuration is well-suited for the power levels required by LCD monitors and provides input-to-output isolation.

A representative schematic is shown in the datasheets for the **FAN7602** series. The core of the power supply consists of the **FAN7602** controller, a power MOSFET, a transformer, and output

rectification and filtering components. The controller's internal high-voltage startup switch facilitates the initial power-up sequence directly from the rectified AC line voltage.[\[6\]\[8\]](#)

Circuit Components and Functionality:

- **FAN7602** Controller: The central control unit that generates the PWM signal to drive the external power MOSFET. It incorporates control logic, protection circuits, and a gate driver.
- **Vstr** (Startup Pin): This pin is connected to the high-voltage DC bus and supplies the initial current to charge the VCC capacitor.[\[1\]\[2\]\[9\]](#) After startup, an internal JFET is turned off to reduce power loss.[\[1\]\[2\]\[9\]](#)
- **VCC** (Supply Voltage Pin): This pin provides power to the IC. An external capacitor is connected to this pin to store energy. Once the power supply is operational, VCC is typically supplied by an auxiliary winding on the transformer.
- **GND** (Ground Pin): The ground reference for the controller. Proper separation of signal and power grounds is crucial for stable operation.[\[1\]\[2\]\[9\]](#)
- **OUT** (Gate Drive Output Pin): This pin provides the PWM signal to the gate of the external power MOSFET. The driver is designed to source and sink sufficient current to efficiently switch the MOSFET.[\[1\]\[2\]\[9\]](#)
- **CS/FB** (Current Sense and Feedback Pin): This multi-function pin is used for current sensing of the power MOSFET for current-mode control and overcurrent protection. It also receives feedback from the output to regulate the output voltage.[\[1\]\[2\]\[9\]](#)
- **LUVP** (Line Under-Voltage Protection Pin): This pin is used to detect if the input line voltage is below a safe operating level.[\[1\]\[2\]\[9\]](#)
- **Latch/Plimit** (Latch Protection and Power Limit Pin): This pin serves a dual purpose. It can be used to implement latching protection, such as overvoltage protection, and to set a power limit for the converter.[\[1\]\[2\]\[9\]](#)

Experimental Protocols

While specific experimental protocols for drug development are not applicable to this electronic component, the following outlines a general testing procedure for validating the performance of a **FAN7602**-based power supply in a research or development setting.

Objective: To verify the operational characteristics and protection features of a **FAN7602**-based flyback converter for an LCD monitor.

Materials:

- Assembled power supply unit with the **FAN7602** controller.
- Variable AC power source.
- Electronic load.
- Oscilloscope with voltage and current probes.
- Digital multimeters.
- Power analyzer.

Methodology:

- Startup and Soft-Start Verification:
 - Apply the minimum rated input AC voltage.
 - Connect the electronic load set to a light load condition.
 - Using an oscilloscope, monitor the VCC voltage and the output voltage upon startup.
 - Observe the gradual rise of the output voltage, confirming the soft-start operation which prevents overshoot.
- Line and Load Regulation:
 - Set the input voltage to its nominal value (e.g., 120 VAC or 230 VAC).

- Vary the electronic load from no-load to full-load and measure the output voltage at each step. Calculate the load regulation.
- Set the electronic load to a constant value (e.g., half-load).
- Vary the input AC voltage from its minimum to maximum rated values and measure the output voltage. Calculate the line regulation.
- Efficiency Measurement:
 - Connect the power analyzer to the input and a multimeter and electronic load to the output.
 - Operate the power supply at various load conditions (e.g., 25%, 50%, 75%, 100% of full load).
 - Record the input power and output power at each point and calculate the efficiency.
- Protection Feature Testing:
 - Overload Protection (OLP): Gradually increase the load current beyond the maximum rated value. Monitor the output voltage and switching waveform to confirm that the controller enters a protective shutdown or hiccup mode.
 - Line Under-Voltage Protection (LUV): Slowly decrease the input AC voltage below the specified minimum. Verify that the controller shuts down.
 - Latch Protection: If an external circuit for overvoltage protection is implemented on the Latch/Plimit pin, induce an overvoltage condition on the output and confirm that the controller latches off. To reset, the VCC voltage must be lowered below 5V.[\[2\]](#)

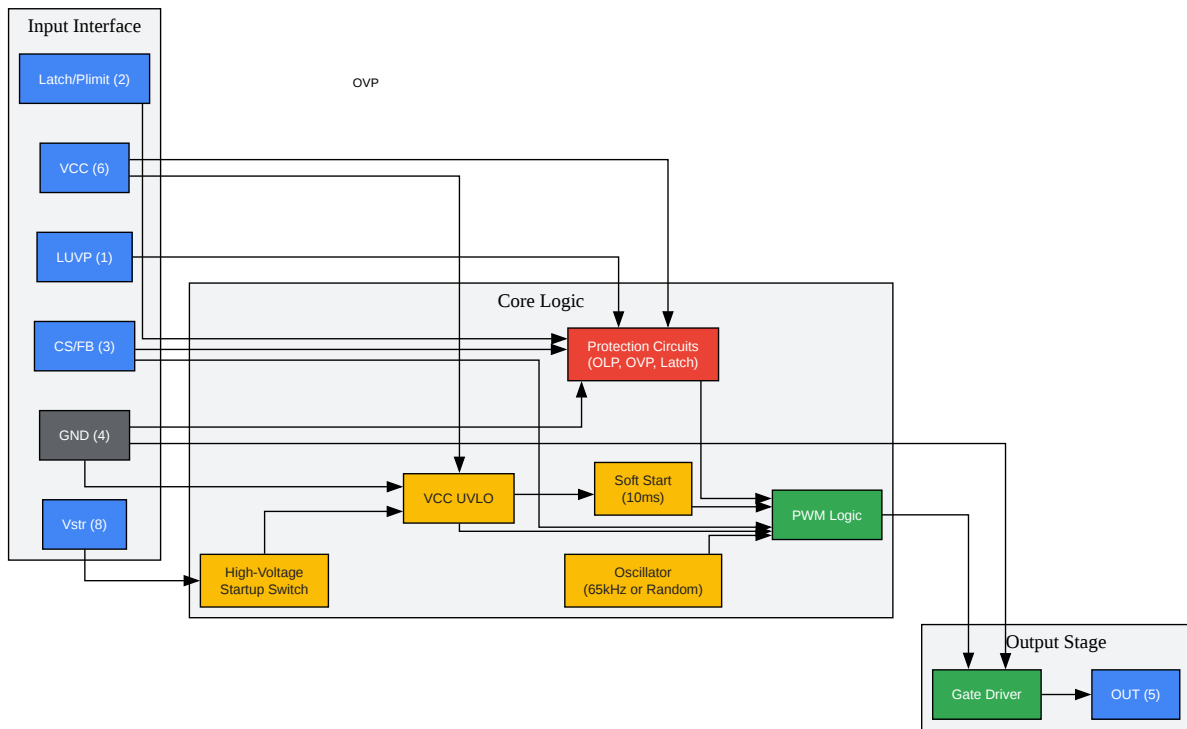
Quantitative Data

The following table summarizes key electrical characteristics of the **FAN7602** series, compiled from the manufacturer's datasheets.

Parameter	FAN7602/FAN7602 B	FAN7602C	Unit
Operating Frequency	65 (Fixed)[2][5][10]	Random Fluctuation[1][4]	kHz
VCC Start Threshold Voltage	12	12	V
VCC UVLO Hysteresis	4	4	V
Operating Supply Current	1 (Typical)[2][10]	1 (Typical)	mA
Soft-Start Time	10[2][5][10]	10	ms
OUT Peak Sourcing Current	450	450	mA
OUT Peak Sinking Current	600	600	mA
Latch Protection Voltage	4	4	V
OVP (VCC)	19	19	V

Signaling and Functional Diagram

The following diagram illustrates the internal functional blocks of the **FAN7602** controller and their interconnections.



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Caption: Functional block diagram of the **FAN7602** PWM controller.

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